

# Validating the ADOS-2 for New Populations: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ADOS

Cat. No.: B8022684

[Get Quote](#)

The Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**) is a gold-standard, semi-structured, standardized assessment of social interaction, communication, and play for individuals suspected of having autism spectrum disorder (ASD).[1][2] While extensively validated in North American and Western European populations, its application to new cultural, linguistic, and clinical groups requires rigorous evaluation to ensure diagnostic accuracy. This guide provides a comparative analysis of the **ADOS-2**'s performance in two such populations: Polish-speaking individuals and adults with co-occurring psychosis.

## I. Cultural and Linguistic Adaptation: The Polish Validation of the ADOS-2 (ADOS-2-PL)

The translation and cultural adaptation of diagnostic instruments are critical for their valid use across different linguistic and social contexts. A Polish validation study of the **ADOS-2** highlights this process and provides valuable data on its psychometric properties in a non-English-speaking population.

## Comparative Performance of Diagnostic Tools in the Polish Population

The validation of the **ADOS-2-PL** involved comparisons with clinical diagnoses and the Autism Diagnostic Interview-Revised (ADI-R), another widely used diagnostic tool.[3] The following table summarizes the psychometric properties of the **ADOS-2-PL** and the Polish validation of the ADI-R.

Instrument	Module/Algorithm	Sensitivity	Specificity	Population	Source
ADOS-2-PL	Toddler Module ("All younger/older with few to no words")	>90%	~80%	Toddlers	Chojnicka & Pisula (2017)
Toddler Module ("Older with some words")	71%	>80%	Toddlers	Chojnicka & Pisula (2017)	
Module 1	>90%	>80%	Children	Chojnicka & Pisula (2017)	
Module 2 ("Aged 5 years or older")	84%	>70%	Children	Chojnicka & Pisula (2017)	
Module 3	>90%	>80%	Adolescents/Adults	Chojnicka & Pisula (2017)	
Module 4	>90%	>70%	Adolescents/Adults	Chojnicka & Pisula (2017)	
ADI-R-PL	Diagnostic Algorithm (2-3 years)	0.94	0.88	Children	Chojnicka & Pisula (2019)
Diagnostic Algorithm (4-9 years)	0.96	0.91	Children	Chojnicka & Pisula (2019)	

## Experimental Protocols

Polish Validation of the **ADOS-2** (Chojnicka & Pisula, 2017)

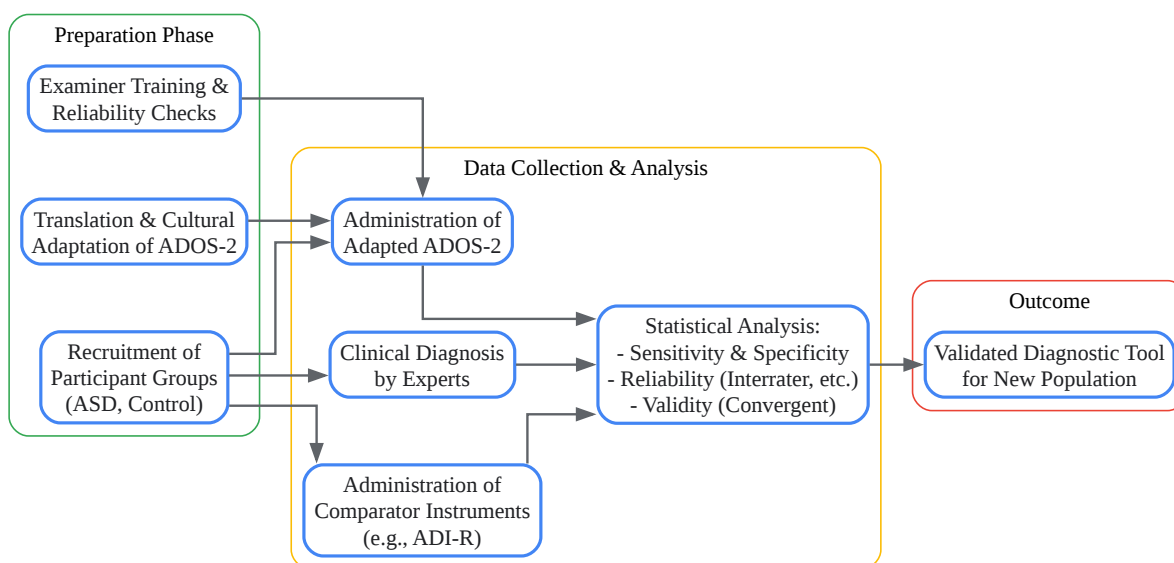
- Objective: To adapt and validate the **ADOS-2** for use in a Polish-speaking population.

- **Participants:** A total of 401 participants were included, comprising 193 individuals with ASD, 78 with non-spectrum disorders, and 130 typically developing individuals.
- **Methodology:**
  - **Translation and Adaptation:** The **ADOS-2** was translated into Polish and culturally adapted.
  - **Examiner Training:** Examiners underwent rigorous training to ensure reliable administration and coding.
  - **Data Collection:** The **ADOS-2-PL** was administered to all participants. A subset of participants was also assessed using the ADI-R and the Social Communication Questionnaire (SCQ) for convergent validity.
  - **Statistical Analysis:** The study assessed interrater reliability, internal consistency, test-retest reliability, and diagnostic validity (sensitivity and specificity) of the **ADOS-2-PL** against clinical diagnoses. Confirmatory factor analysis was used to examine the underlying structure of the instrument.

#### Polish Validation of the ADI-R (Chojnicka & Pisula, 2019)

- **Objective:** To validate the Polish version of the ADI-R and develop new algorithms for toddlers and young preschoolers.
- **Participants:** The validation group consisted of 125 participants: 65 with ASD and 60 in a control group (non-ASD disorders and typical development).
- **Methodology:**
  - **Data Collection:** The ADI-R-PL was administered to the parents/caregivers of the participants.
  - **Statistical Analysis:** The study evaluated the psychometric properties of the ADI-R-PL, including its factor structure and diagnostic validity. New diagnostic algorithms were developed and tested for the younger age groups.

## Experimental Workflow: ADOS-2 Cultural Validation



[Click to download full resolution via product page](#)

Caption: Workflow for the cultural validation of the **ADOS-2**.

## II. Application in a New Clinical Population: Adults with Co-occurring Psychosis

Differentiating ASD from other psychiatric conditions, particularly those with overlapping symptoms like psychosis, is a significant diagnostic challenge. Research into the use of the **ADOS-2** in adults with complex psychiatric presentations is crucial for understanding its utility and limitations in this population.

# Diagnostic Accuracy of ADOS-2 Module 4 in Adults with Complex Psychiatric Conditions

A study by Maddox et al. (2017) investigated the diagnostic accuracy of the **ADOS-2** Module 4 in adults receiving services at community mental health centers. This study is particularly relevant as it reflects a "real-world" clinical population with high rates of co-occurring psychiatric conditions.

Instrument	Algorithm	Sensitivity	Specificity	False Positive Rate (among those with psychosis)	Population	Source
ADOS-2 Module 4	WPS Algorithm	100%	74%	30%	Adults in community mental health centers	Maddox et al. (2017)
ADOS-2 Module 4	Revised Algorithm	100%	70%	30%	Adults in community mental health centers	Maddox et al. (2017)

The findings indicate that while the **ADOS-2** Module 4 is highly sensitive in detecting ASD in this population (correctly identifying all individuals with ASD), it has a notable rate of false positives, particularly among individuals with a history of psychosis.<sup>[2]</sup> This suggests that social communication difficulties observed in the **ADOS-2** are not specific to ASD and can be present in other severe mental illnesses.<sup>[2]</sup>

## Alternative Tools and Considerations

While the Maddox et al. (2017) study did not directly compare the **ADOS-2** to other observational measures within its design, other research has explored the use of self-report

questionnaires like the Autism-Spectrum Quotient (AQ) in adults with psychosis. However, studies have shown that the AQ has poor discriminant ability in differentiating between adults with ASD and those with schizophrenia spectrum disorders, raising concerns about its utility as a screening tool in this clinical population.

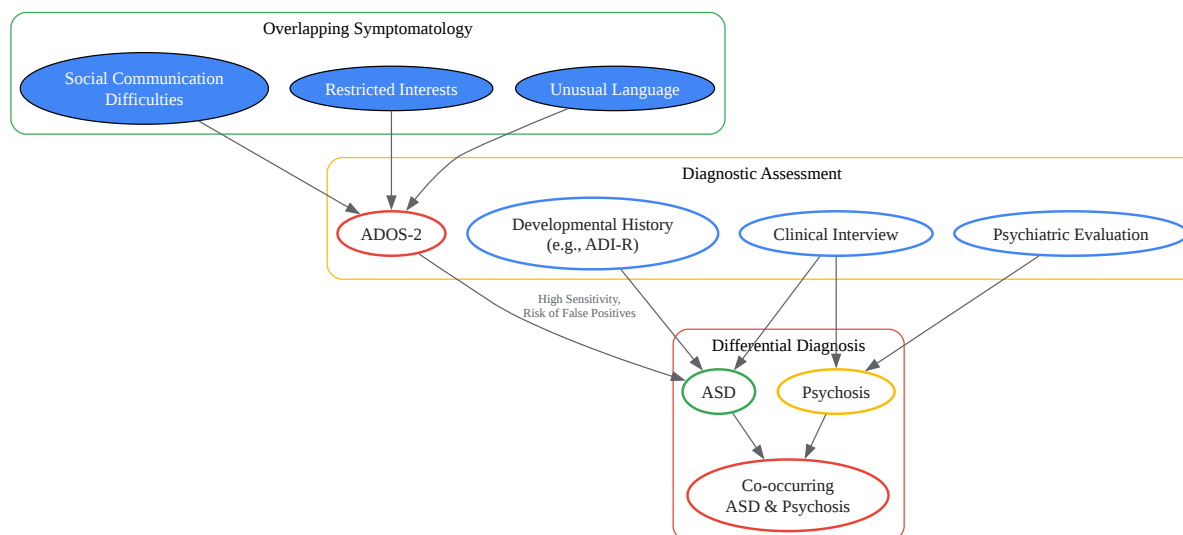
The significant overlap in clinical features between ASD and psychosis necessitates a comprehensive diagnostic approach that does not rely on a single instrument.<sup>[4]</sup>

## Experimental Protocol

Diagnostic Accuracy of the **ADOS-2** in Adults with Complex Psychiatric Conditions (Maddox et al., 2017)

- Objective: To evaluate the diagnostic accuracy of the **ADOS-2** Module 4 in adults in community mental health centers.
- Participants: 75 adults receiving services at two large community mental health centers. Participants had a variety of psychiatric diagnoses, with a significant portion having a history of psychosis.
- Methodology:
  - Recruitment: Participants were recruited from existing mental health services.
  - Assessments: All participants were administered the **ADOS-2** Module 4. A comprehensive diagnostic assessment was also conducted by experienced clinicians, including a review of developmental history and all available clinical information, to establish a best-estimate clinical diagnosis of ASD or non-ASD.
  - Statistical Analysis: The sensitivity and specificity of the **ADOS-2** Module 4 were calculated based on its agreement with the best-estimate clinical diagnosis. The rate of false positives was specifically examined in the subgroup of participants with psychosis.

## Logical Relationship: Differential Diagnosis of ASD and Psychosis



[Click to download full resolution via product page](#)

Caption: Overlapping symptoms in ASD and psychosis.

## Conclusion

The validation of the **ADOS-2** in new populations is an ongoing and essential area of research. The Polish validation study demonstrates that with careful adaptation, the **ADOS-2** can be a reliable and valid tool in different cultural and linguistic settings. However, its use in complex clinical populations, such as adults with co-occurring psychosis, requires caution. The high sensitivity of the **ADOS-2** in this group is valuable, but the significant rate of false positives

underscores the need for it to be part of a comprehensive assessment that includes a thorough developmental history and careful differential diagnosis by experienced clinicians. Researchers and drug development professionals should consider these nuances when using **ADOS-2** data from diverse populations to ensure the accurate identification and characterization of study participants.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Accuracy of the ADOS-2 in Identifying Autism among Adults with Complex Psychiatric Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Frontiers | Adaptation and Validation of the ADOS-2, Polish Version [frontiersin.org]
- 4. Self-Reported Autistic Traits Using the AQ: A Comparison between Individuals with ASD, Psychosis, and Non-Clinical Controls - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Validating the ADOS-2 for New Populations: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8022684#validating-the-ados-for-use-in-new-populations]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)